

13C NMR Analysis Guide: 2-Chloro-6-formyl-3-nitrobenzoic acid

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Compound of Interest

Compound Name: 2-Chloro-6-formyl-3-nitrobenzoic acid

Cat. No.: B13257556

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Executive Summary

2-Chloro-6-formyl-3-nitrobenzoic acid is a densely functionalized scaffold used in the synthesis of complex pharmaceutical agents.^[1] Its structural verification is challenging due to the steric crowding of substituents (Chloro, Nitro, Formyl, Carboxyl) around the benzene ring.^[1]

This guide provides a comparative analysis of the molecule's ¹³C NMR signature against its primary synthetic precursors and regioisomeric alternatives. It establishes a Self-Validating Protocol to distinguish the target product from impurities like 2-chloro-6-methyl-3-nitrobenzoic acid (precursor) and 2-chloro-3-nitrobenzoic acid (de-formylated analog).

Key Identification Markers

- Formyl Carbon (C=O): Distinctive downfield signal (~188 ppm).
- Carboxyl Carbon (COOH): Characteristic acid signal (~166 ppm).
- C-NO₂ Bearing Carbon: Deshielded aromatic signal (~148 ppm).^[1]

Methodology & Protocol

Sample Preparation

Due to the presence of both nitro and carboxyl groups, the molecule exhibits high polarity.

- Solvent Selection: DMSO-d6 is the mandatory standard. It prevents aggregation and ensures full solubility compared to CDCl3.
- Concentration: 30–50 mg in 0.6 mL solvent.
- Temperature: 298 K (25°C).

Acquisition Parameters (Standard 100 MHz Carbon Frequency)

- Pulse Sequence: Proton-decoupled ^{13}C (zgpg30).
- Relaxation Delay (D1): 2.0 – 5.0 seconds (Critical for quaternary carbons C1, C2, C3, C6).
- Scans (NS): Minimum 1024 scans to resolve low-intensity quaternary peaks.

Structural Assignment & Predictive Data[1][2]

The following table details the predicted chemical shifts based on substituent additivity rules and analogous polysubstituted benzoates.

Table 1: Predicted ^{13}C NMR Chemical Shifts (DMSO-d6)

Carbon Position	Assignment	Predicted Shift (δ , ppm)	Signal Type	Structural Diagnostic
C-7	Formyl (CHO)	188.5 ± 2.0	CH	Primary Indicator: Confirms oxidation of methyl group. [1]
C-8	Carboxyl (COOH)	166.0 ± 2.0	Quaternary	Broad peak; confirms acid functionality.
C-3	C-NO ₂	148.0 ± 3.0	Quaternary	Deshielded by strong electron-withdrawing NO ₂ .
C-2	C-Cl	128.0 ± 3.0	Quaternary	Shielding effect of Cl relative to NO ₂ /COOH.
C-6	C-CHO	136.0 ± 2.0	Quaternary	Ortho to formyl group. [1]
C-1	C-COOH	138.0 ± 2.0	Quaternary	Ipso to carboxyl group. [1]
C-5	Aromatic C-H	132.0 ± 2.0	CH (High Intensity)	Ortho to CHO; doublet in non-decoupled spectrum.
C-4	Aromatic C-H	125.0 ± 2.0	CH (High Intensity)	Ortho to NO ₂ ; doublet in non-decoupled spectrum.

“

Note: Shifts may vary ± 1 -2 ppm depending on concentration and water content in DMSO-d6.

Comparative Performance Analysis

This section compares the target molecule against "Alternative" structures—specifically the starting material and potential side-products—to define pass/fail criteria for purity.^[1]

Scenario A: Target vs. Precursor (Reaction Monitoring)

Precursor: 2-Chloro-6-methyl-3-nitrobenzoic acid Process: Oxidation of Methyl to Formyl.

Feature	Target Product (Aldehyde)	Precursor (Methyl)	Diagnostic Action
185-190 ppm	Present (Strong)	Absent	Pass: Aldehyde formed. ^[1]
15-20 ppm	Absent	Present (CH3)	Fail: Incomplete oxidation.
C-6 Shift	~136 ppm (Ipso-CHO)	~132 ppm (Ipso-CH3)	Secondary confirmation. ^[1]

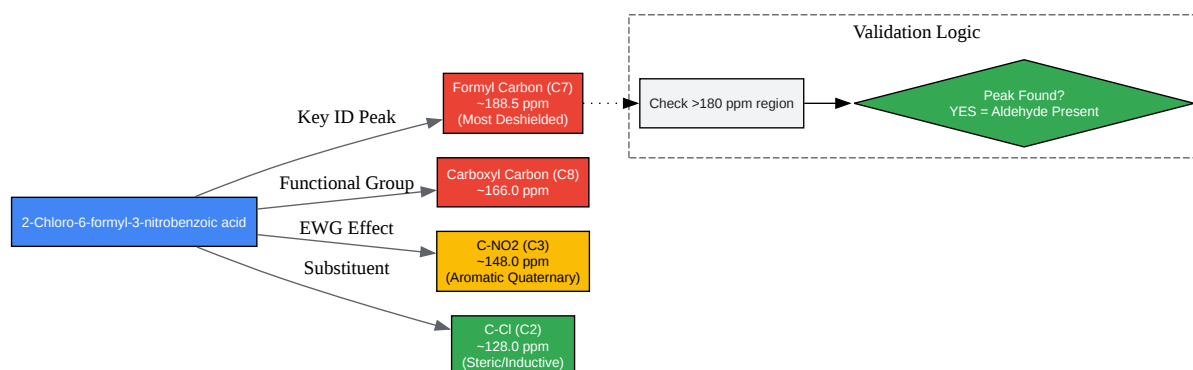
Scenario B: Target vs. Des-Formyl Impurity

Impurity: 2-Chloro-3-nitrobenzoic acid (Loss of formyl group or incomplete formylation).^[1]

Feature	Target Product	Des-Formyl Impurity	Diagnostic Action
Total Signals	8 Carbons	7 Carbons	Count peaks.[1]
Formyl Peak	Present (~188 ppm)	Absent	Critical check.
Symmetry	Asymmetric	Asymmetric	N/A

Visualization of Structural Logic

The following diagram illustrates the substituent effects governing the ^{13}C NMR shifts.



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Caption: Structural dissection of ^{13}C NMR shifts highlighting the critical diagnostic peaks (Formyl and Nitro-bearing carbons) for identification.

Experimental Validation Workflow

To ensure high-integrity data ("Trustworthiness"), follow this self-validating workflow:

- Run ^1H NMR First: Confirm the presence of the aldehyde proton (~10.0–10.5 ppm, singlet). If absent, do not proceed to ^{13}C .
- Run ^{13}C NMR (Proton Decoupled):
 - Identify the two carbonyl peaks (166 ppm, 188 ppm).
 - Count the aromatic peaks. You must see 6 distinct signals (4 quaternary, 2 CH).
- Run DEPT-135 (Optional but Recommended):
 - Up/Positive: Aromatic CH (C4, C5).[2]
 - Up/Positive: Formyl CH (C7) (Depending on coupling, usually positive).
 - Invisible: Quaternary C (C1, C2, C3, C6, C8).
 - Result: This filters out the complex quaternary region, leaving only the protonated carbons for easier counting.

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